

Catalytic Routes to Substituted 2H-1,4-Oxazines: Application Notes and Protocols

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Compound of Interest

Compound Name: 2H-1,4-Oxazine

CAS No.: 23146-99-8

Cat. No.: B15930966

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the catalytic synthesis of substituted **2H-1,4-oxazines**, a heterocyclic scaffold of significant interest in medicinal chemistry and drug development. The methodologies presented herein focus on efficient catalytic systems that offer advantages in terms of yield, substrate scope, and reaction conditions.

Introduction

The **2H-1,4-oxazine** core is a privileged structural motif found in numerous biologically active compounds and natural products. Its derivatives have demonstrated a wide range of pharmacological activities, making them attractive targets for synthetic chemists in the pharmaceutical industry. This document outlines key catalytic methods for the synthesis of substituted **2H-1,4-oxazines**, with a focus on copper, gold, and palladium-based catalysis, as well as domino reactions. Detailed protocols and tabulated data are provided to facilitate the practical application of these methods in a research and development setting.

Copper-Catalyzed Synthesis of 2H-1,4-Benzoxazin-3(4H)-ones

Copper catalysis offers a cost-effective and efficient approach for the synthesis of N-substituted 2H-1,4-benzoxazin-3(4H)-ones. A prominent method involves the one-pot reaction of 2-halophenols with 2-chloroacetamides. This cascade reaction proceeds via a nucleophilic substitution followed by a copper-catalyzed intramolecular C-N coupling cyclization.^{[1][2][3][4]}

Quantitative Data Summary

Entry	2-Halophenol	2-Chloroacetamide	Catalyst/Ligand	Base	Solvent	Temp (°C)	Time (h)	Yield (%)	Reference
1	2-Iodophenol	N-Phenyl-2-chloroacetamide	CuI (10 mol%) / 1,10-Phenanthroline (20 mol%)	Cs2CO3	Dioxane	90	24	85	[1][2]
2	2-Bromophenol	N-Phenyl-2-chloroacetamide	CuI (10 mol%) / 1,10-Phenanthroline (20 mol%)	Cs2CO3	Dioxane	90	24	78	[1][2]
3	4-Methyl-2-iodophenol	N-Phenyl-2-chloroacetamide	CuI (10 mol%) / 1,10-Phenanthroline (20 mol%)	Cs2CO3	Dioxane	90	24	82	[1][2]
4	2-Iodophenol	N-Benzyl-2-chloroacetamide	CuI (10 mol%) / 1,10-Phenanthroline	Cs2CO3	Dioxane	90	24	88	[1][2]

			ne (20 mol%)						
5	2-Iodophenol	N-(4-Methoxyphenyl)-2-chloroacetamide	CuI (10 mol%) / 1,10-Phenanthroline (20 mol%)	Cs ₂ CO ₃	Dioxane	90	24	81	[1][2]

Experimental Protocol: Copper-Catalyzed Synthesis

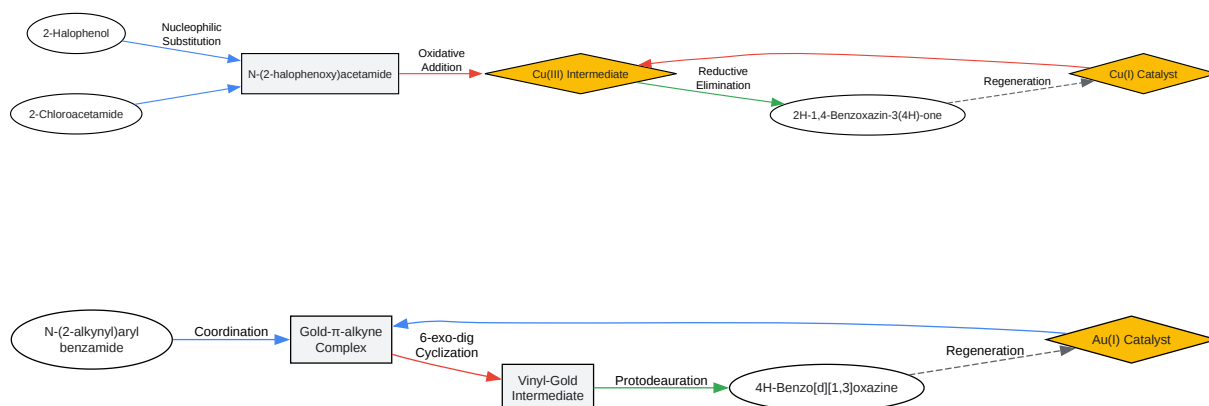
General Procedure for the Synthesis of N-Substituted 2H-1,4-Benzoxazin-3(4H)-ones:

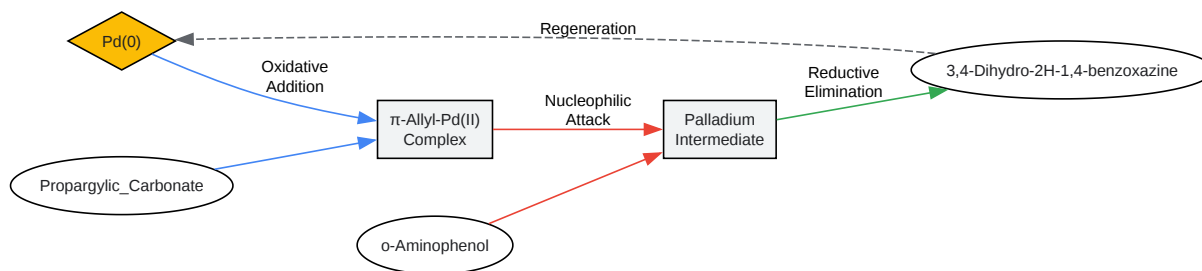
A mixture of the 2-halophenol (1.0 mmol), 2-chloroacetamide (1.2 mmol), CuI (0.1 mmol), 1,10-phenanthroline (0.2 mmol), and Cs₂CO₃ (2.2 mmol) in dioxane (5 mL) is stirred in a sealed tube at 90 °C for 24 hours. After completion of the reaction (monitored by TLC), the mixture is cooled to room temperature, diluted with ethyl acetate, and filtered. The filtrate is washed with water and brine, dried over anhydrous Na₂SO₄, and concentrated under reduced pressure.

The residue is purified by column chromatography on silica gel to afford the desired product.[1]

[2]

Catalytic Cycle





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